

Proper Disposal Procedures: (3-Chloro-4,5-dimethoxyphenyl)methanol[1][2][3]

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Compound of Interest

Compound Name: (3-Chloro-4,5-dimethoxyphenyl)methanol

CAS No.: 18268-78-5

Cat. No.: B12436433

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Executive Summary & Chemical Identity[2]

This guide mandates the standard operating procedures (SOP) for the disposal of **(3-Chloro-4,5-dimethoxyphenyl)methanol**. Due to the presence of a chlorine substituent on the aromatic ring, this compound and its solutions must be treated as Halogenated Hazardous Waste. Improper segregation of this chemical can lead to regulatory non-compliance (RCRA in the US) and elevated disposal costs due to the requirement for high-temperature incineration to prevent dioxin formation.[1][2]

Chemical Identification

Property	Detail
Chemical Name	(3-Chloro-4,5-dimethoxyphenyl)methanol
CAS Number	18268-78-5
Molecular Formula	C ₉ H ₁₁ ClO ₃
Molecular Weight	202.63 g/mol
Physical State	Solid (typically white to off-white powder)
Solubility	Low in water; soluble in DCM, Methanol, Ethyl Acetate
Waste Classification	Halogenated Organic (if liquid/solvated) or Hazardous Solid

Hazard Assessment (GHS Classification)

Before disposal, the user must acknowledge the specific hazards to select appropriate Personal Protective Equipment (PPE).[3] While specific data for this isomer is limited, structure-activity relationships (SAR) with analogous chlorinated benzyl alcohols dictate the following precautionary classification:

Hazard Class	H-Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3][1][2]
Skin Irritation	H315	Causes skin irritation.[4]
Eye Irritation	H319	Causes serious eye irritation. [4]
STOT - SE	H335	May cause respiratory irritation.[1][2][4]

Operational Implication:

- Inhalation Risk: Dust or aerosols from this compound can irritate the respiratory tract. All disposal transfers must occur inside a certified chemical fume hood.

- Contact Risk: Nitrile gloves are sufficient for incidental contact, but double-gloving is recommended if handling solutions in penetrating solvents like Dichloromethane (DCM).^{[3][1][2]}

Pre-Disposal Protocols: Segregation & Packaging^{[2][3]}

Effective disposal begins at the bench. The primary operational error in handling chlorinated aromatics is mixing them with non-halogenated solvents, which contaminates the entire waste stream.

A. Waste Segregation Rules

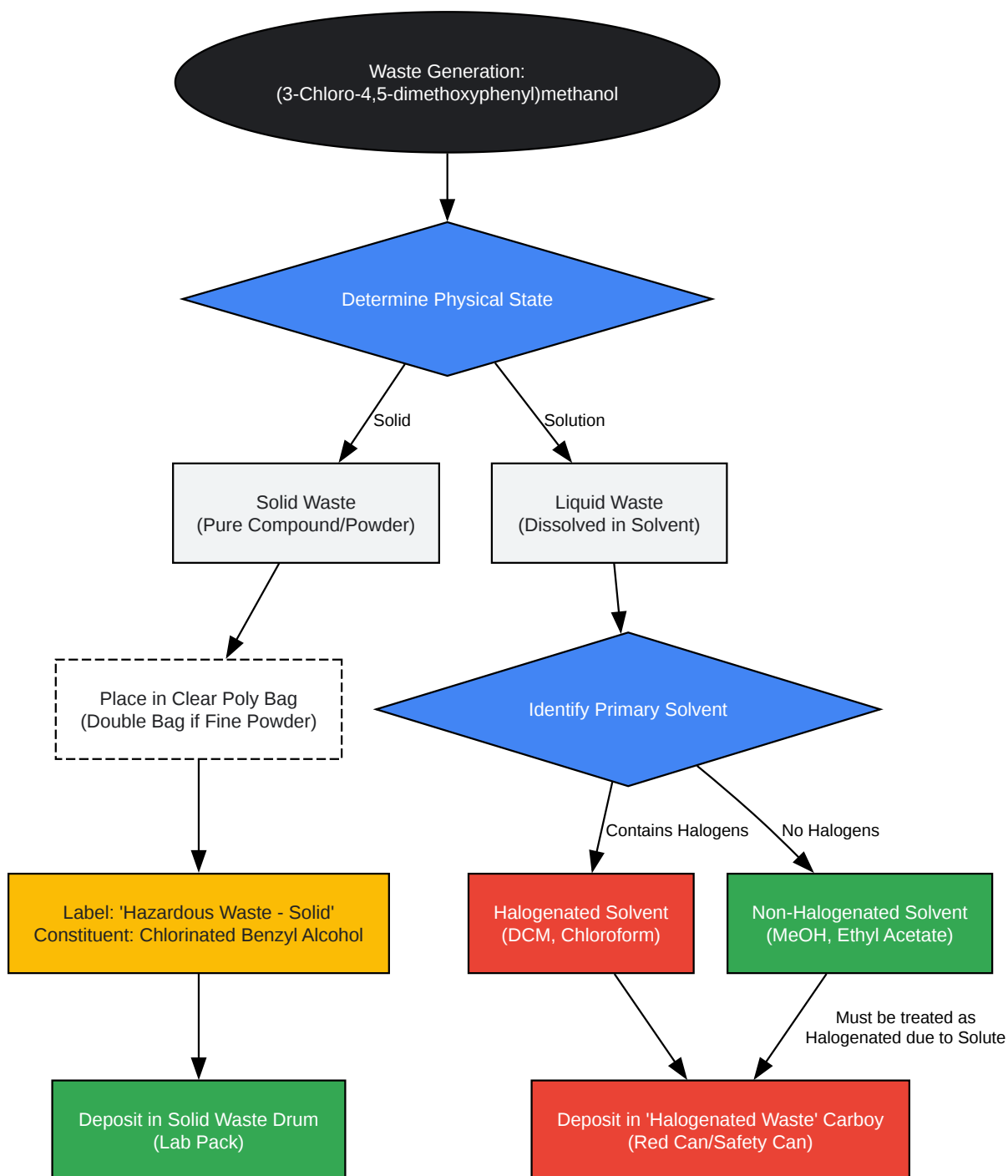
- Strict Separation: Do NOT mix this compound (or its mother liquors) with non-halogenated solvents (e.g., Acetone, Hexane) unless unavoidable.^[3]
 - Reasoning: Halogenated waste requires specific incineration protocols (>1100°C) to ensure complete destruction of the C-Cl bond.^{[1][2]} Mixing creates a larger volume of expensive-to-treat waste.^{[3][1][2]}
- Oxidizer Incompatibility: Do NOT place in waste containers containing strong oxidizers (e.g., Chromic acid, Permanganates).
 - Reasoning: Benzyl alcohols can be rapidly oxidized to aldehydes or benzoic acids, generating exothermic heat that can pressurize waste drums.

B. Chemical Compatibility Matrix

Chemical Class	Compatibility Status	Action
Halogenated Solvents (DCM, Chloroform)	Compatible	Co-mingle in "Halogenated Waste" container.[3][1][2]
Non-Halogenated Solvents (Methanol, EtOAc)	Compatible (Chemically)	Avoid mixing for cost reasons; treat mixture as Halogenated. [3]
Strong Acids (H ₂ SO ₄ , HCl)	Incompatible	Potential polymerization/substitution.[3] Neutralize before disposal.
Strong Oxidizers (KMnO ₄ , HNO ₃)	DANGER	DO NOT MIX. Fire/Explosion hazard.[3]

Disposal Workflow (Decision Tree)

The following logic flow dictates the physical handling of the waste based on its state (Solid vs. Liquid).



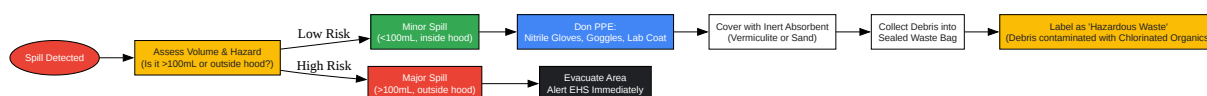
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Figure 1: Decision tree for segregating solid and liquid waste streams to ensure regulatory compliance.

Emergency Procedures: Spill Response

In the event of a spill, immediate containment is necessary to prevent environmental release.[4]
[5]

Critical Note: Do not attempt to clean up a spill if you feel unsafe or lack the proper PPE.[2][5]
Evacuate the area and call EHS.



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Figure 2: Immediate response workflow for minor vs. major spills.

Detailed Operational Steps

Step 1: Labeling

Before generating the waste, prepare the label.

- US (RCRA): The label must state "Hazardous Waste".
- Constituents: List "**(3-Chloro-4,5-dimethoxyphenyl)methanol**" fully. Do not use abbreviations or chemical structures alone.
- Hazard Checkbox: Check "Toxic" and "Irritant".

Step 2: Container Selection[2][3]

- Liquids: Use High-Density Polyethylene (HDPE) or Glass carboys.[1][2] Ensure the cap has a chemically resistant liner (PTFE).

- Warning: Do not use metal cans if the solution is acidic, as the chloride ion can corrode stainless steel over time.
- Solids: Use a wide-mouth HDPE jar or double-bag in thick polyethylene bags (minimum 4 mil thickness).

Step 3: Final Handoff

- Ensure the container is tightly closed (not just resting on top).[6]
- Wipe down the exterior of the container to remove any chemical residue.
- Move the container to the Satellite Accumulation Area (SAA) immediately. Do not leave waste in the fume hood indefinitely.

References

- PubChem.Compound Summary: **(3-Chloro-4,5-dimethoxyphenyl)methanol** (CAS 18268-78-5).[3][1][2] National Library of Medicine. Available at: [\[Link\]](#)[3][1][2]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification. Available at: [\[Link\]](#)[3][1][2][7]

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